Technical Guide: Mass Spectrometry Fragmentation of Diaminooctanoic Acid Derivatives

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Compound of Interest

Compound Name:	*(S)-N-4-Fmoc-N-8-Boc-diaminooctanoic acid*
CAS No.:	*268542-17-2*
Cat. No.:	*B1349862*

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Executive Summary

This guide provides an in-depth technical analysis of the mass spectrometry (MS) behavior of 2,8-diaminooctanoic acid (2,8-DAOA), a non-proteinogenic amino acid often encountered in the structural analysis of peptide antibiotics (e.g., polymyxin analogs) and as a metabolic marker.

Unlike its lower homologs—Lysine (C6) and Ornithine (C5)—2,8-DAOA (C8) exhibits distinct fragmentation kinetics due to its extended aliphatic side chain. This guide compares derivatization strategies, elucidates fragmentation mechanisms, and provides a validated protocol for its identification in complex biological matrices.[1]

Chemical Identity & Structural Homology

Understanding the structural relationship between 2,8-DAOA and common amino acids is critical for predicting MS behavior.[1]

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Compound	Common Name	Formula	Monoisotopic Mass (Da)	[M+H]+ (m/z)	Side Chain Length
Ornithine	Orn	C5H12N2O2	132.0899	133.09	3 carbons
Lysine	Lys	C6H14N2O2	146.1055	147.11	4 carbons
Homolysine	hLys	C7H16N2O2	160.1212	161.13	5 carbons
2,8-DAOA	Bis-homolysine	C8H18N2O2	174.1368	175.14	6 carbons

Derivatization Strategies for MS Analysis

Direct analysis of underivatized diamino acids is often hampered by poor retention on C18 columns and lack of chromophores.[1] Three derivatization strategies are evaluated below:

Strategy A: Fmoc-Cl (Fluorenylmethyloxycarbonyl)[1]

- Target: Primary amines (N-alpha and N-epsilon/omega).[1]
- Pros: High sensitivity (ESI+), excellent retention on C18, diagnostic fragment (m/z 179).
- Cons: Double derivatization can lead to steric bulk; requires high organic solvent.[1]
- Verdict:Recommended for LC-MS/MS trace analysis.

Strategy B: Butyl Ester / Acylation[1]

- Target: Carboxyl group (esterification) and Amines (acylation).[1]
- Pros: Standard for classical amino acid analysis (AAA); volatile for GC-MS.[1]
- Cons: Time-consuming (2-step reaction); hydrolysis sensitive.[1]
- Verdict: Suitable for GC-MS but less efficient for high-throughput LC-MS.[1]

Strategy C: Underivatized (HILIC)

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- Target: Native ion.
- Pros: "Dilute and shoot"; no sample prep artifacts.
- Cons: Requires HILIC optimization; severe matrix effects in biological fluids.[1]
- Verdict: Viable only with high-resolution MS (HRMS) and rigorous cleanup.[1]

Fragmentation Mechanisms & Diagnostic Ions[2][3]

The fragmentation of 2,8-DAOA derivatives follows specific pathways governed by the stability of the resulting carbocations and the feasibility of cyclic transition states.

Mechanism 1: The "Homology Shift" Rule

For homologous series, diagnostic ions shift by +14 Da (CH2) per homolog.

- Lysine Immonium Ion: m/z 84 (Cyclized pipecolic acid ion).[1][2]
- 2,8-DAOA Immonium Ion: Predicted at m/z 112.[1]
  - Note: The formation of the 8-membered cyclic ion (azocane ring) is kinetically less favorable than the 6-membered ring of Lysine. Consequently, 2,8-DAOA often exhibits a higher abundance of the primary ammonia loss ion [M+H-NH3]+ (m/z 158) compared to the cyclized immonium ion.

Mechanism 2: Fmoc-Derivative Fragmentation

Double Fmoc derivatization (bis-Fmoc-2,8-DAOA) is the standard for sensitivity.[1]

- Precursor: [M+H]+ = 174 + (2 × 222) + 1 = m/z 619.[1]
- Pathway:
  - Fmoc Cleavage: Loss of the Fmoc group generates the stable dibenzofulvene cation (m/z 179).[1] This is the universal "surveillance" ion.[1]
  - Stepwise Deprotection: [M+H]+

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[M+H - Fmoc]+ (

222 Da).[1]

Visualization: Fragmentation Pathways[1]

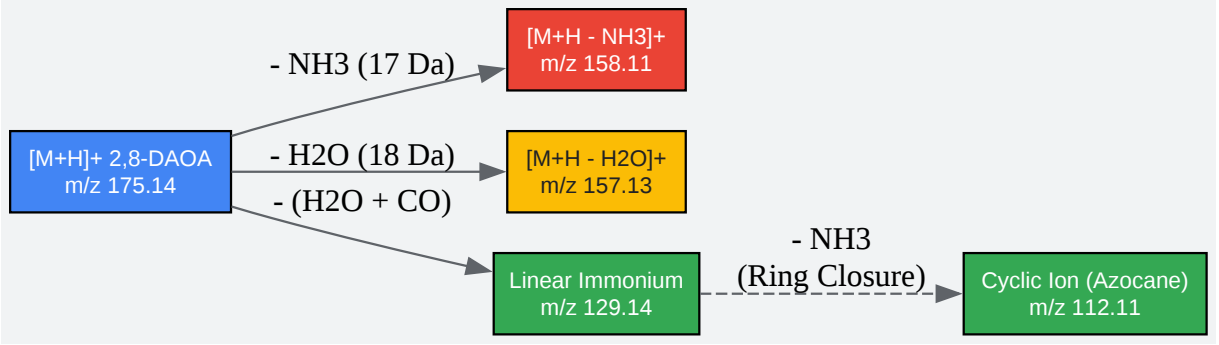

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Figure 1: Proposed CID fragmentation pathway for underivatized 2,8-diaminooctanoic acid. The formation of the cyclic m/z 112 ion is less favored than the equivalent m/z 84 in Lysine due to ring size constraints.

Comparative Performance Data

The following table contrasts the MS characteristics of 2,8-DAOA against its common analogs when analyzed as Fmoc derivatives (Bis-Fmoc).

Feature	Lysine (C6)	Homolysine (C7)	2,8-DAOA (C8)
Precursor [M+H]+	m/z 591.2	m/z 605.3	m/z 619.3
Retention Time (C18)	Early	Intermediate	Late (Most Hydrophobic)
Key Fragment 1	m/z 179 (Fmoc)	m/z 179 (Fmoc)	m/z 179 (Fmoc)
Key Fragment 2	m/z 84 (Immonium)	m/z 98 (Immonium)	m/z 112 (Immonium)
Lactam Formation	High (7-ring)	Moderate (8-ring)	Low (9-ring)
Detection Limit	< 10 fmol	< 10 fmol	< 10 fmol

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Note: Retention time increases with side-chain length due to increased hydrophobicity of the alkyl chain.

Experimental Protocol: Validated Workflow

This protocol utilizes Fmoc derivatization for robust quantitation in plasma or hydrolysates.[1]

Reagents

- Borate Buffer: 0.2 M, pH 8.5.
- Fmoc-Cl Reagent: 5 mM in Acetonitrile (ACN).[1]
- Quenching Solution: 1% Formic Acid in water.[1]

Step-by-Step Methodology

- Sample Preparation:
  - Mix 10 µL of sample (aqueous) with 10 µL of Borate Buffer.
  - Add 20 µL of Fmoc-Cl Reagent.[1]
  - Vortex and incubate at ambient temperature for 10 minutes. (Self-validation: Solution should remain clear; precipitation indicates excess protein).
  - Add 10 µL of Quenching Solution to stop the reaction and protonate the amines.
- LC-MS/MS Acquisition:
  - Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm).[1]
  - Mobile Phase A: 0.1% Formic Acid in Water.[1]
  - Mobile Phase B: 0.1% Formic Acid in ACN.
  - Gradient: 5% B to 60% B over 8 minutes. (2,8-DAOA elutes later than Lysine).[1]
  - MS Mode: Positive Electrospray Ionization (+ESI).[1][3]

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- MRM Transitions (for 2,8-DAOA):
  - Quantifier: 619.3

    179.1 (Fmoc ion).[1]
  - Qualifier: 619.3

    397.2 (Loss of one Fmoc group).[1]

Workflow Diagram

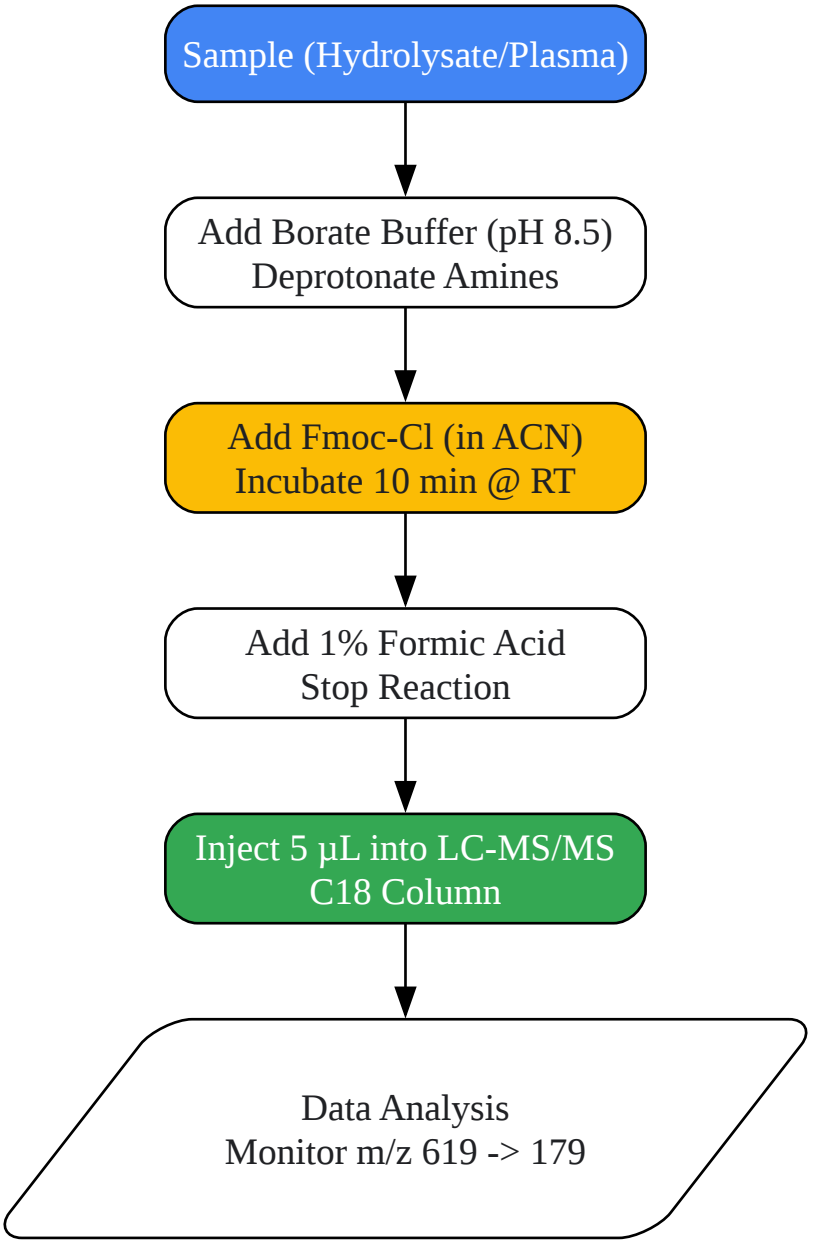

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Figure 2: Optimized sample preparation workflow for Fmoc-derivatization of diaminooctanoic acid.[1]

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